

Inter-laboratory comparison of "CH5468924-d4" quantification

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Compound of Interest

Compound Name: CH5468924-d4

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An Inter-laboratory Comparison Guide to the Quantification of CH5468924 using its Deuterated Internal Standard, **CH5468924-d4**

This guide provides an objective comparison of methodologies and potential inter-laboratory performance for the quantification of CH5468924 (M4), a major active metabolite of the drug Alectinib. The use of a stable isotope-labeled internal standard, such as **CH5468924-d4**, is a critical component for achieving accurate and precise quantification in complex biological matrices. While specific public data on inter-laboratory comparisons for **CH5468924-d4** is not readily available, this guide synthesizes information from established analytical methods and presents a representative performance comparison based on typical validation parameters for such assays.

Introduction to CH5468924 and the Role of CH5468924-d4

CH5468924, also known as M4, is a significant metabolite of Alectinib, a potent inhibitor of anaplastic lymphoma kinase (ALK) used in the treatment of non-small cell lung cancer (NSCLC).^{[1][2][3]} Accurate quantification of this metabolite in plasma is essential for pharmacokinetic (PK) studies and therapeutic drug monitoring. The standard analytical method

for this purpose is Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and selective technique.[\[4\]](#)

To correct for variability during sample preparation and analysis, a deuterated internal standard, **CH5468924-d4**, is employed. This molecule is chemically identical to the analyte of interest but has a higher mass due to the incorporation of deuterium atoms. This mass difference allows the mass spectrometer to distinguish between the analyte and the internal standard, while their similar chemical properties ensure they behave almost identically during extraction and ionization.

Inter-laboratory Performance Comparison

The following table represents a hypothetical inter-laboratory comparison for the quantification of CH5468924 in human plasma. The data is illustrative and based on typical performance characteristics of validated LC-MS/MS methods, which generally require precision and accuracy to be within $\pm 15\%$ (and $\pm 20\%$ at the lower limit of quantification).[\[4\]](#)

Performance Metric	Laboratory A	Laboratory B	Laboratory C	Acceptance Criteria
Lower Limit of Quantification (LLOQ)	1 ng/mL	1 ng/mL	0.5 ng/mL	As low as reasonably achievable with acceptable precision and accuracy
Precision at LLOQ (%CV)	8.5%	10.2%	12.5%	≤ 20%
Precision at Low QC (%CV)	6.2%	7.8%	8.1%	≤ 15%
Precision at Mid QC (%CV)	4.5%	5.1%	5.9%	≤ 15%
Precision at High QC (%CV)	3.8%	4.3%	4.9%	≤ 15%
Accuracy at LLOQ (%Bias)	+5.0%	-3.5%	+7.0%	± 20%
Accuracy at Low QC (%Bias)	+3.2%	-1.8%	+4.5%	± 15%
Accuracy at Mid QC (%Bias)	+1.5%	+0.5%	+2.1%	± 15%
Accuracy at High QC (%Bias)	-0.8%	+1.2%	-1.5%	± 15%

Experimental Protocol: Quantification of CH5468924 in Human Plasma using LC-MS/MS

This section details a representative protocol for the quantification of CH5468924 in human plasma using **CH5468924-d4** as an internal standard.

1. Materials and Reagents

- Human plasma (with anticoagulant)
- CH5468924 analytical standard
- **CH5468924-d4** internal standard
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- 96-well protein precipitation plates

2. Sample Preparation

- Thaw plasma samples, calibration standards, and quality control (QC) samples at room temperature.
- Spike 50 µL of each plasma sample, standard, and QC with 10 µL of the internal standard working solution (**CH5468924-d4** in 50% acetonitrile).
- Vortex briefly to mix.
- Add 200 µL of acetonitrile to each well to precipitate plasma proteins.
- Seal the plate and vortex for 2 minutes.
- Centrifuge the plate at 4000 rpm for 10 minutes.
- Transfer the supernatant to a clean 96-well plate for LC-MS/MS analysis.

3. LC-MS/MS Conditions

- Liquid Chromatography (LC):
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)

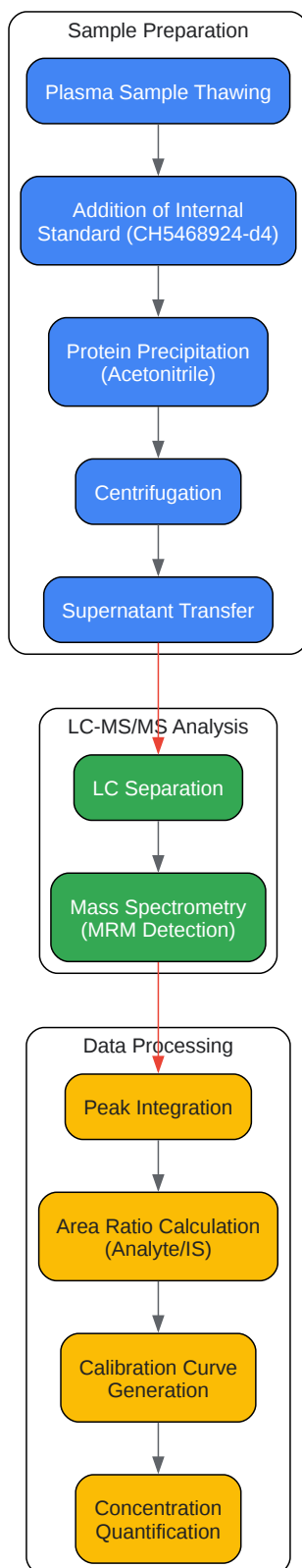
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: A suitable gradient to separate the analyte from matrix components.
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Scan Type: Multiple Reaction Monitoring (MRM)
 - MRM Transitions:
 - CH5468924: Precursor ion > Product ion (specific m/z values to be determined)
 - **CH5468924-d4**: Precursor ion > Product ion (specific m/z values to be determined, precursor shifted by +4 Da)
 - Source Parameters: Optimized for maximum signal intensity (e.g., ion spray voltage, temperature, gas flows).

4. Data Analysis

- Integrate the peak areas for both the analyte (CH5468924) and the internal standard (**CH5468924-d4**).
- Calculate the peak area ratio (Analyte Area / Internal Standard Area).
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards using a weighted (e.g., $1/x^2$) linear regression.
- Determine the concentration of CH5468924 in the unknown samples and QCs by back-calculating from the calibration curve.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the bioanalytical workflow for the quantification of CH5468924.



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